

Essential Safety and Logistical Information for Handling T-448

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Compound of Interest

Compound Name: T-448

Cat. No.: B10818703

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling the compound **T-448**, a specific, orally active, and irreversible inhibitor of lysine-specific demethylase 1 (LSD1). Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Chemical and Physical Properties

A summary of the basic physical and chemical properties of **T-448** is provided below. This information is essential for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₀ N ₄ OS	PubChem[1]
Molecular Weight	328.4 g/mol	PubChem[1]
CAS Number	1597426-52-2	MedchemExpress.com[2]
Appearance	Solid	TargetMol[3]
Storage Conditions	Store at -20°C for 1 month or -80°C for 6 months, under nitrogen.	MedchemExpress.com[4]

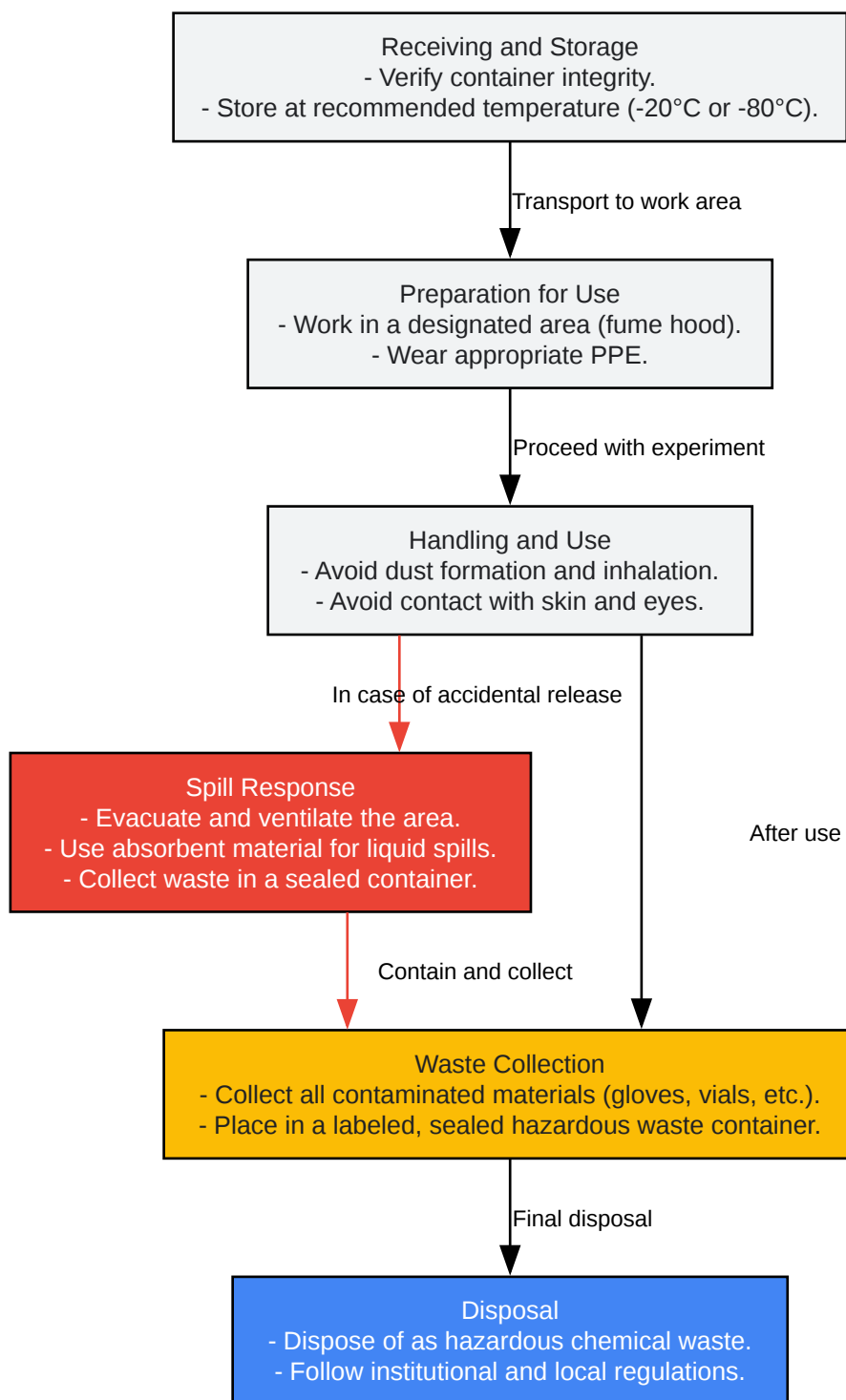
Personal Protective Equipment (PPE)

Strict adherence to the use of appropriate personal protective equipment is mandatory when handling **T-448**. The following table outlines the required PPE for various operations.

Operation	Required Personal Protective Equipment (PPE)
General Handling	Chemical-impermeable gloves, lab coat, safety glasses with side shields.
Weighing/Aliquoting (powder)	All general handling PPE plus a properly fitted respirator or use of a chemical fume hood.
Working with Solutions	All general handling PPE.
Spill Cleanup	Chemical-impermeable gloves, lab coat, safety glasses with side shields or goggles, and a respirator if dealing with a large spill or aerosolization is possible.

Handling and Disposal Plan

A systematic approach to handling and disposing of **T-448** is critical to minimize exposure and environmental impact. The following workflow provides a step-by-step guide from receipt of the compound to its final disposal.



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T-448 Handling and Disposal Workflow

Experimental Protocols

General Handling Procedures:

- Preparation:
 - Ensure a safety shower and eye wash station are readily accessible.[\[2\]](#)
 - Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid form to avoid dust formation.[\[3\]](#)
 - Handle in accordance with good industrial hygiene and safety practices.[\[3\]](#)
- Personal Protective Equipment:
 - Wear suitable protective clothing, including a lab coat.[\[3\]](#)
 - Use chemical-impermeable gloves.
 - Wear safety glasses with side shields or chemical safety goggles to avoid contact with eyes.[\[3\]](#)
- During Use:
 - Avoid breathing dust, mist, gas, or vapors.[\[3\]](#)
 - Avoid contact with skin and eyes.[\[3\]](#)
 - Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[3\]](#)

First-Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[3\]](#)
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[\[3\]](#)
- In Case of Eye Contact: Rinse with water and consult a doctor immediately.[\[3\]](#)

Spill and Disposal Procedures:

- Spill Response:
 - Evacuate personnel to a safe area and keep people away from and upwind of the spill.[3]
 - Ensure adequate ventilation.
 - Remove all sources of ignition.
 - Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[3]
- Disposal:
 - The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3]
 - Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[3]
 - Do not discharge to sewer systems.[3]
 - Containers can be triple-rinsed and offered for recycling or reconditioning. Alternatively, packaging can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill.[3]

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References

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- 2. file.medchemexpress.com [file.medchemexpress.com]
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